

How to improve the signal-to-noise ratio in fluorogenic peptide assays

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Compound of Interest

Compound Name: *Dabsyl-Leu-Gly-Gly-Gly-Ala-Edans*

Cat. No.: *B12383332*

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Technical Support Center: Fluorogenic Peptide Assays

This technical support center provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals optimize their fluorogenic peptide assays and improve the signal-to-noise ratio.

Troubleshooting Guides

This section provides detailed solutions to common problems encountered during fluorogenic peptide assays.

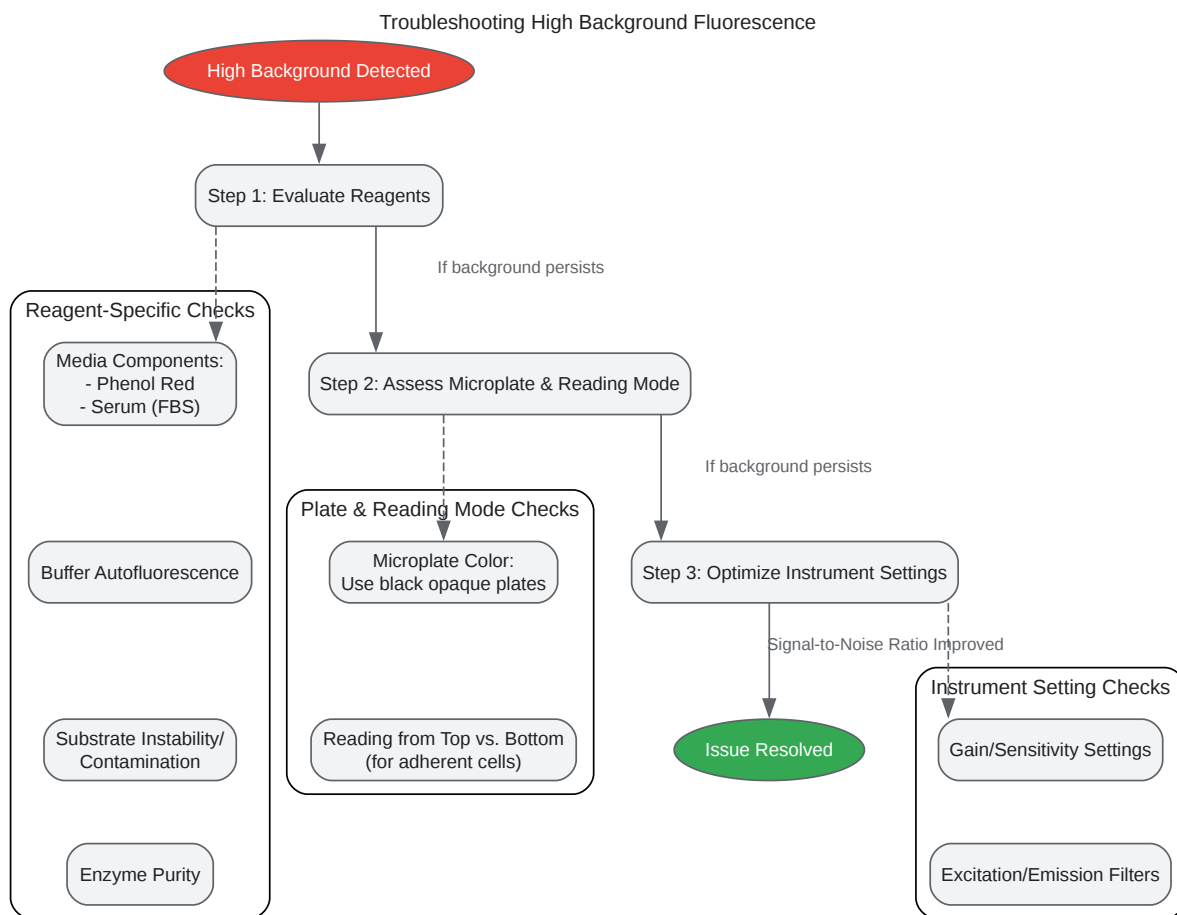
High Background Fluorescence

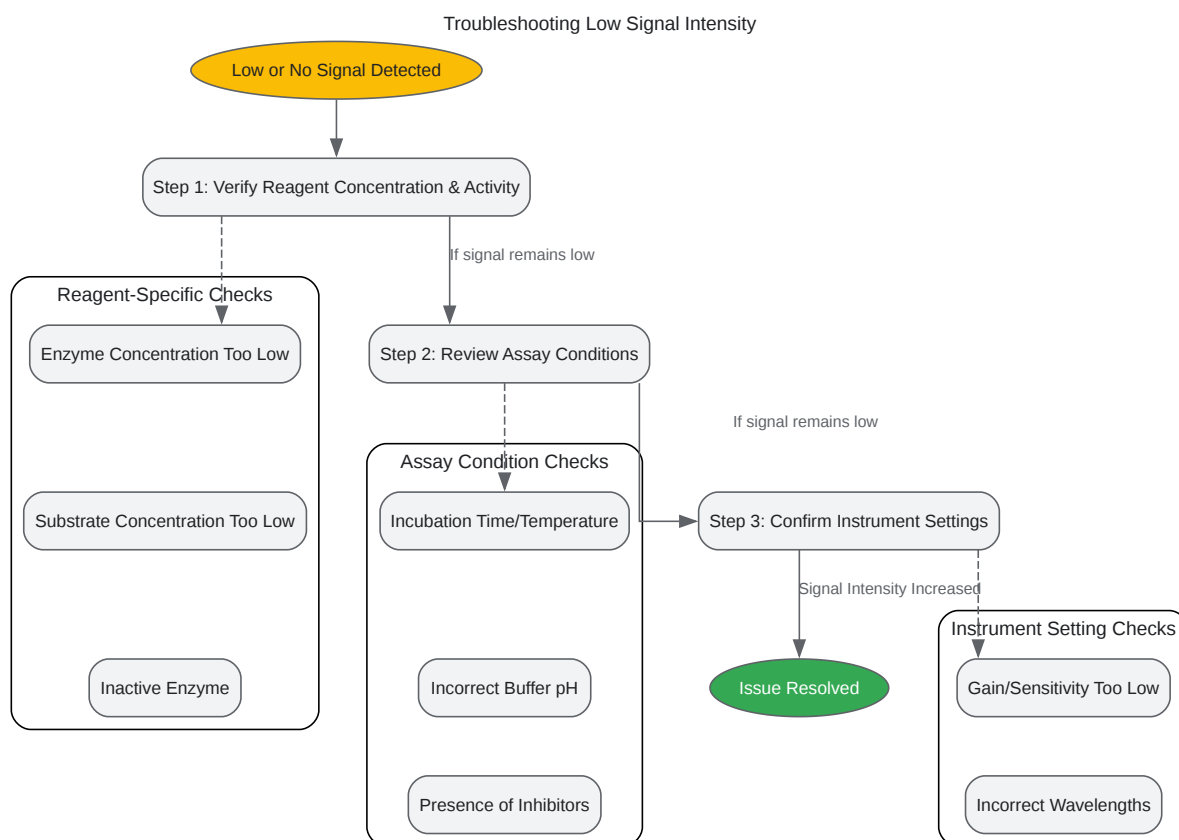
Question: My assay has high background fluorescence, which is obscuring my signal. What are the potential causes and how can I fix this?

Answer:

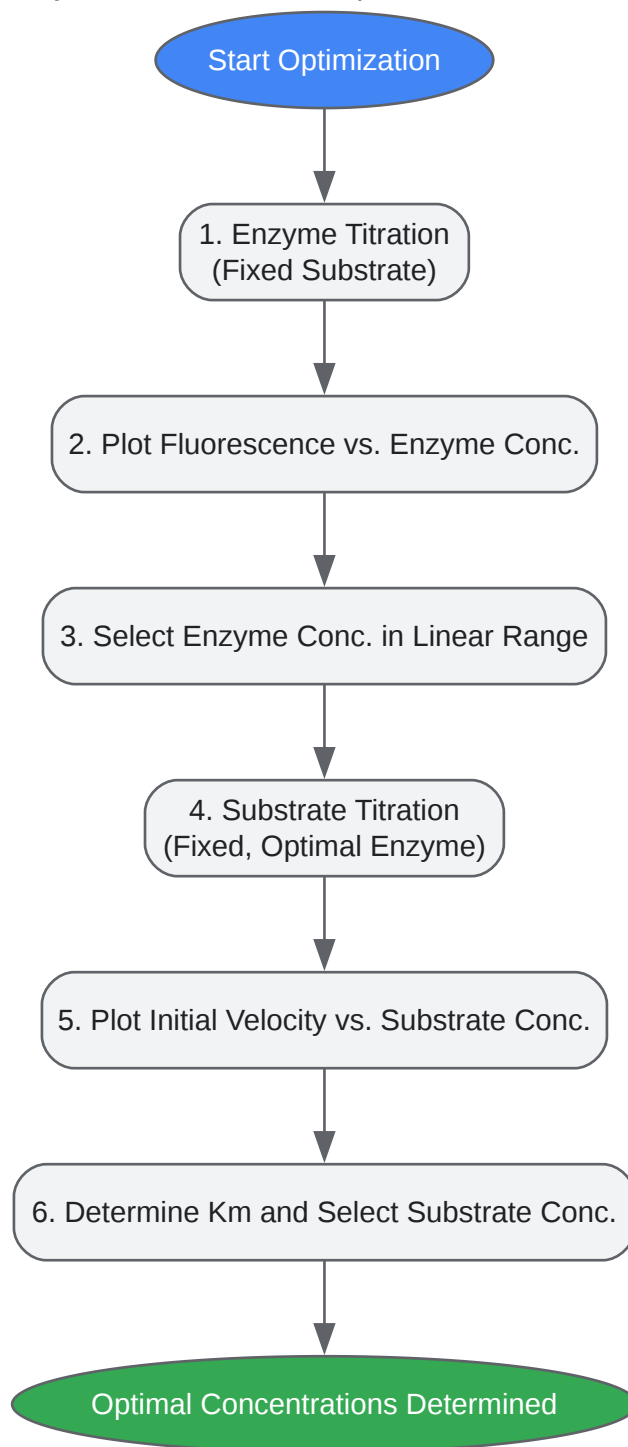
High background fluorescence is a common issue that can significantly reduce the signal-to-noise ratio of your assay. The primary causes can be categorized into issues with reagents, the microplate, or the instrument settings.

Troubleshooting Workflow for High Background Fluorescence:





Enzyme and Substrate Optimization Workflow



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